

# magnesium hydroxide crystal structure analysis techniques

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## Compound of Interest

Compound Name: Magnesium Hydroxide

Cat. No.: B1148283

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## Core Crystal Structure of Magnesium Hydroxide (Brucite)

**Magnesium hydroxide** crystallizes in a layered structure analogous to that of cadmium iodide ( $\text{CdI}_2$ ).<sup>[1]</sup> The fundamental building blocks are sheets composed of edge-sharing  $\text{Mg}(\text{OH})_6$  octahedra.<sup>[2]</sup> Within these sheets, magnesium cations ( $\text{Mg}^{2+}$ ) are octahedrally coordinated by six hydroxide anions ( $\text{OH}^-$ ). These layers are stacked along the c-axis and are held together by relatively weak forces, primarily hydrogen bonds and van der Waals forces.<sup>[3]</sup> This layered nature allows the crystals to be easily cleaved along the basal plane  $\{0001\}$ .<sup>[4]</sup>

The anisotropic growth of the crystal, where growth is faster in the (100) and (110) plane directions compared to the slow-growing (001) plane which has the lowest surface energy, results in its characteristic hexagonal sheet or platelet morphology.<sup>[3]</sup>

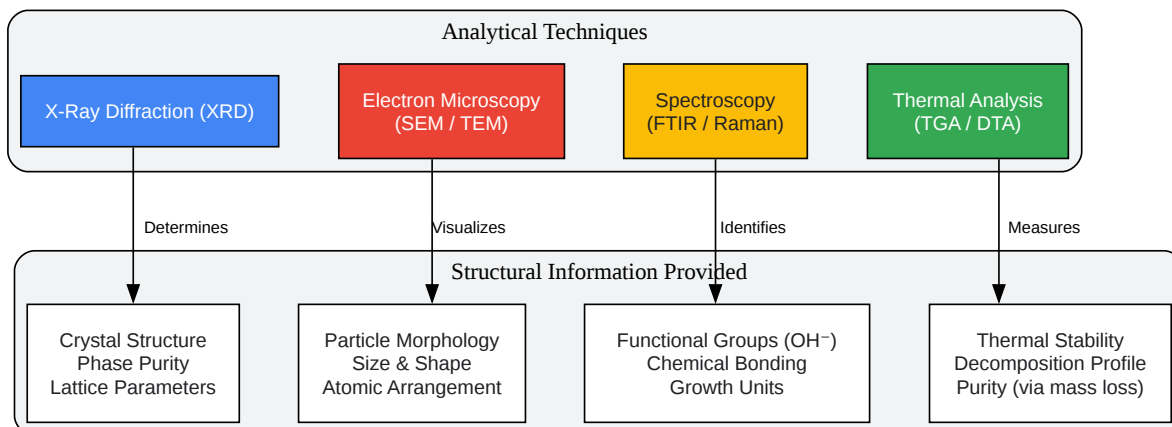
## Crystallographic Data

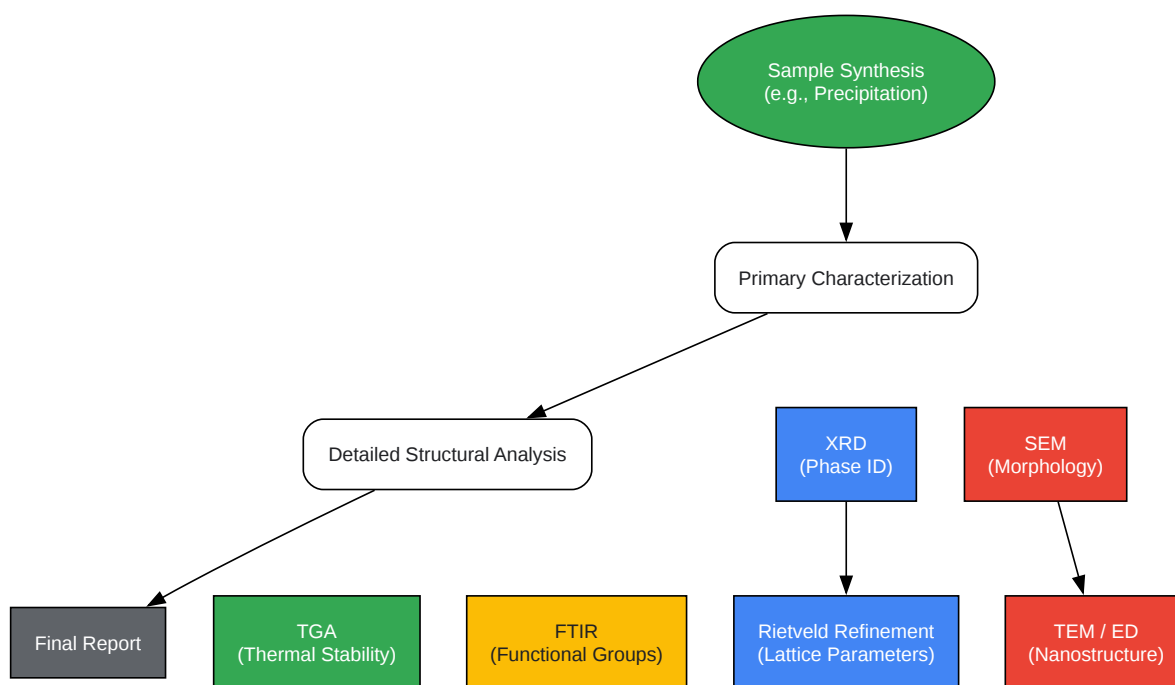
The crystallographic parameters for brucite have been well-established through numerous diffraction studies. This data is crucial for phase identification and for performing advanced analyses such as Rietveld refinement.

Parameter	Value	Source(s)
Chemical Formula	Mg(OH) <sub>2</sub>	[1][4]
Crystal System	Trigonal	[1][4][5]
Space Group	P-3m1 (No. 164)	[3][4][6][7]
Lattice Parameter, a	3.142 - 3.149 Å	[1][4][7]
Lattice Parameter, c	4.766 - 4.770 Å	[1][4][7]
Unit Cell Volume (Z=1)	~40.75 - 40.99 Å <sup>3</sup>	[4][7]
Atomic Coordinates	Mg: (0, 0, 0)	[6][7]
O: (1/3, 2/3, z) where z ≈ 0.22-0.23	[6][7]	
H: (1/3, 2/3, z) where z ≈ 0.41-0.43	[6][7]	

## Core Analytical Techniques

A multi-technique approach is essential for a complete characterization of the **magnesium hydroxide** crystal structure. Each technique provides unique and complementary information, from atomic arrangement to macroscopic morphology.





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- To cite this document: BenchChem. [magnesium hydroxide crystal structure analysis techniques]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1148283#magnesium-hydroxide-crystal-structure-analysis-techniques]

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